Physicochemical Properties of 2-Chloro-6-hydroxynicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-Chloro-6-hydroxynicotinic acid*
CAS No.:	*38025-90-0*
Cat. No.:	*B1415092*

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Executive Technical Summary

2-Chloro-6-hydroxynicotinic acid (CAS: 38025-90-0) is a critical pyridine scaffold used in the synthesis of MEK inhibitors, agrochemicals (e.g., Diflufenican precursors), and antimicrobial agents.[1][2][3]

Its behavior is defined by a lactam-lactim tautomeric equilibrium, where the molecule predominantly exists as 2-chloro-6-oxo-1,6-dihydropyridine-3-carboxylic acid in the solid state and polar solvents.[2] This structural duality significantly impacts its solubility, pKa, and chromatographic retention, often leading to method development challenges if the "hydroxy" nomenclature is taken too literally.

Molecular Architecture & Tautomerism

The "hydroxy" designation in the IUPAC name is chemically misleading for practical applications. The molecule possesses a proton-donating nitrogen (N-H) and a carbonyl oxygen (C=O) at the 6-position, forming a stable lactam (2-pyridone) structure.[2]

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Tautomeric Equilibrium Visualization

The following diagram illustrates the dynamic equilibrium. The Lactam (Form B) is thermodynamically favored due to the resonance stabilization of the amide-like linkage, despite the electron-withdrawing chlorine atom at position 2.

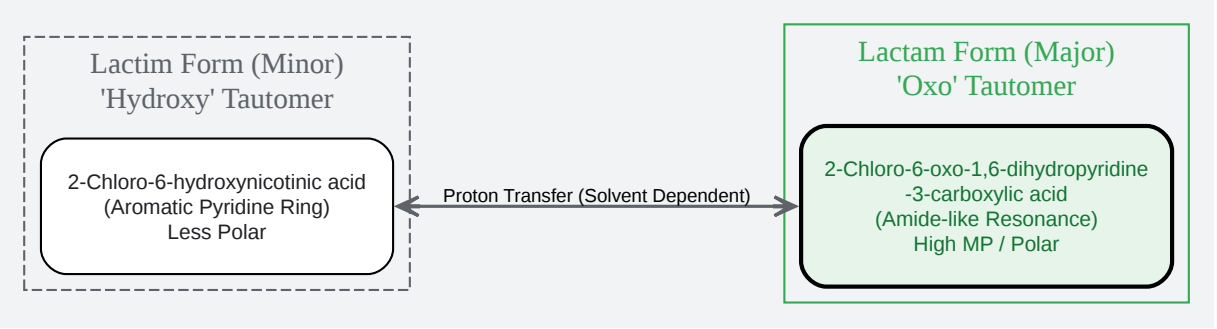

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Figure 1: Tautomeric equilibrium shifting towards the 6-oxo (Lactam) form in polar media.

Key Physicochemical Parameters

The following data aggregates experimental values and high-confidence predictive models essential for pre-formulation.

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Property	Value / Description	Technical Context
CAS Number	38025-90-0	Primary identifier.[1][2][3][4]
Formula	$C_6H_4ClNO_3$	MW: 173.55 g/mol
Appearance	White to off-white crystalline powder	Coloration often indicates oxidation or trace iron contamination.[2]
Melting Point	302°C (dec)	Extremely high MP is characteristic of the Lactam form's strong intermolecular H-bonding network (dimerization).[2]
pKa (Acidic)	~2.8 (COOH)	The electron-withdrawing Cl at C2 increases acidity compared to nicotinic acid (pKa 4.75).[2]
pKa (Basic)	~9.5 (OH/NH)	Refers to the deprotonation of the lactam NH (or lactim OH).
LogP	0.4 - 0.8	Low lipophilicity due to polarity of the carboxylic acid and amide functionality.
Solubility (Water)	Low (<1 mg/mL at pH 2)	Solubility increases drastically at pH > 4.0 due to carboxylate formation.[2]
Solubility (Organic)	DMSO (>50 mg/mL), DMF	Poor solubility in non-polar solvents (Hexane, DCM) unless derivatized.[2]

Analytical Characterization: HPLC Protocol

Analyzing **2-Chloro-6-hydroxynicotinic acid** requires suppressing the ionization of the carboxylic acid to prevent peak tailing.[2] Standard neutral buffers will result in split peaks due to the rapid tautomeric exchange or ionic interactions with the stationary phase.

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Validated Method Parameters (Self-Validating System)

Objective: Quantify purity and separate from the starting material (2,6-Dichloronicotinic acid).

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 µm.[2]
  - Rationale: End-capping reduces silanol interactions with the basic nitrogen of the pyridine ring.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.2).[2]
  - Rationale: Low pH ensures the -COOH (pKa ~2.[2]8) is fully protonated (neutral), increasing retention and sharpening the peak.
- Mobile Phase B: Acetonitrile (HPLC Grade).[2]
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV @ 295 nm.[2]
  - Rationale: The conjugated amide system of the lactam form absorbs strongly here, distinct from simple benzenoids.
- Gradient:
  - 0-2 min: 5% B (Isocratic hold to elute polar salts)[2]
  - 2-15 min: 5% → 60% B (Linear gradient)[2]
  - 15-20 min: 60% B (Wash)[2]

Analytical Workflow Diagram

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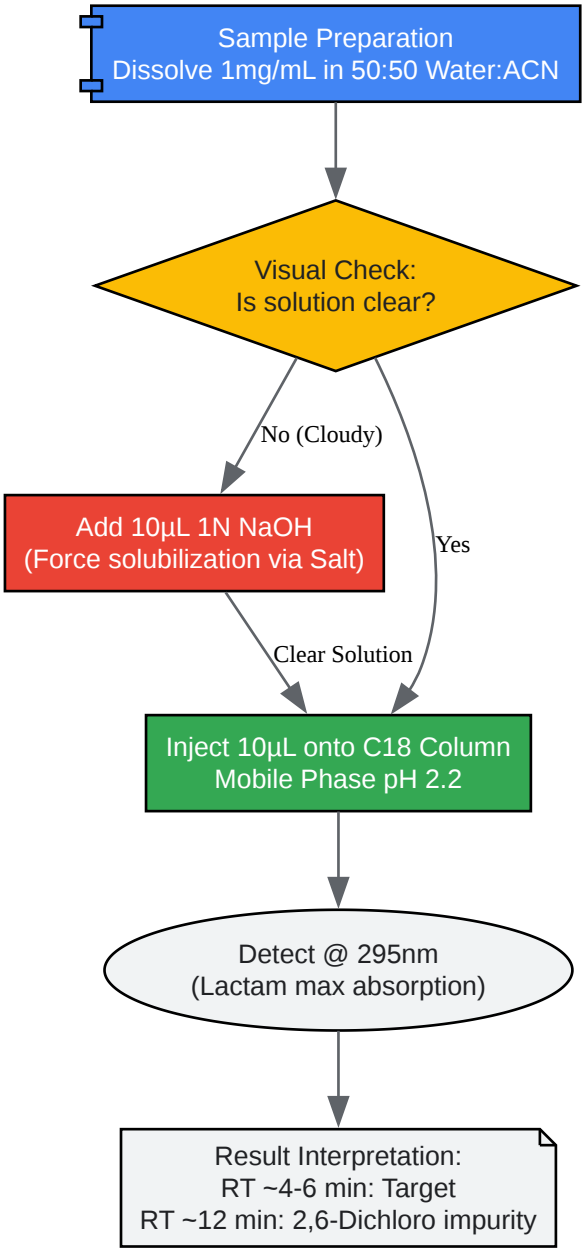

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Figure 2: HPLC method development logic ensuring solubility and peak shape integrity.

Synthesis & Impurity Profile

Understanding the origin of the molecule is essential for identifying impurities. The standard industrial route involves the selective hydrolysis of 2,6-dichloronicotinic acid.

- Reaction: 2,6-Dichloronicotinic acid + NaOH (aq) → Reflux.[2]

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- Selectivity Control: The chlorine at position 6 is more labile towards nucleophilic aromatic substitution (

) than the chlorine at position 2 due to steric hindrance from the adjacent carboxylic acid group at position 3.

- Critical Impurity: Unreacted 2,6-dichloronicotinic acid.[2] This is less polar and will elute after the target molecule in Reverse Phase HPLC.

Handling & Stability

- Hygroscopicity: The solid is moderately hygroscopic due to the amide functionality. Store in desiccated conditions.

- Thermal Stability: Stable up to ~250°C. Decomposition occurs near the melting point (302°C) with decarboxylation (loss of CO_2), yielding 2-chloro-6-hydroxypyridine.[2]

- Safety (GHS): Irritant (H315, H319).[2] The dust is particularly irritating to the respiratory tract due to its acidic nature.

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